

# A Guide to the Validated Quantification of Squalene Using Certified Reference Materials

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## Compound of Interest

Compound Name: Squalene

Cat. No.: B164333

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For researchers, scientists, and drug development professionals, the accurate quantification of **squalene** is critical for quality control, formulation development, and research. This guide provides a comparative overview of validated analytical methodologies for **squalene** quantification, with a focus on the use of Certified Reference Materials (CRMs) to ensure data integrity and traceability.

The validation of an analytical method is paramount to guarantee reliable and reproducible results. The use of a Certified Reference Material (CRM), such as the **squalene** CRM with a certified purity of 99.4% and an expanded uncertainty of 0.2% (k=2), is fundamental in this process.<sup>[1]</sup> This guide details and compares common analytical techniques for **squalene** quantification, including Gas Chromatography with Flame Ionization Detection (GC-FID), High-Performance Liquid Chromatography with Ultraviolet or Refractive Index Detection (HPLC-UV/RID), and Nuclear Magnetic Resonance (NMR) spectroscopy.

## Comparative Performance of Analytical Methods

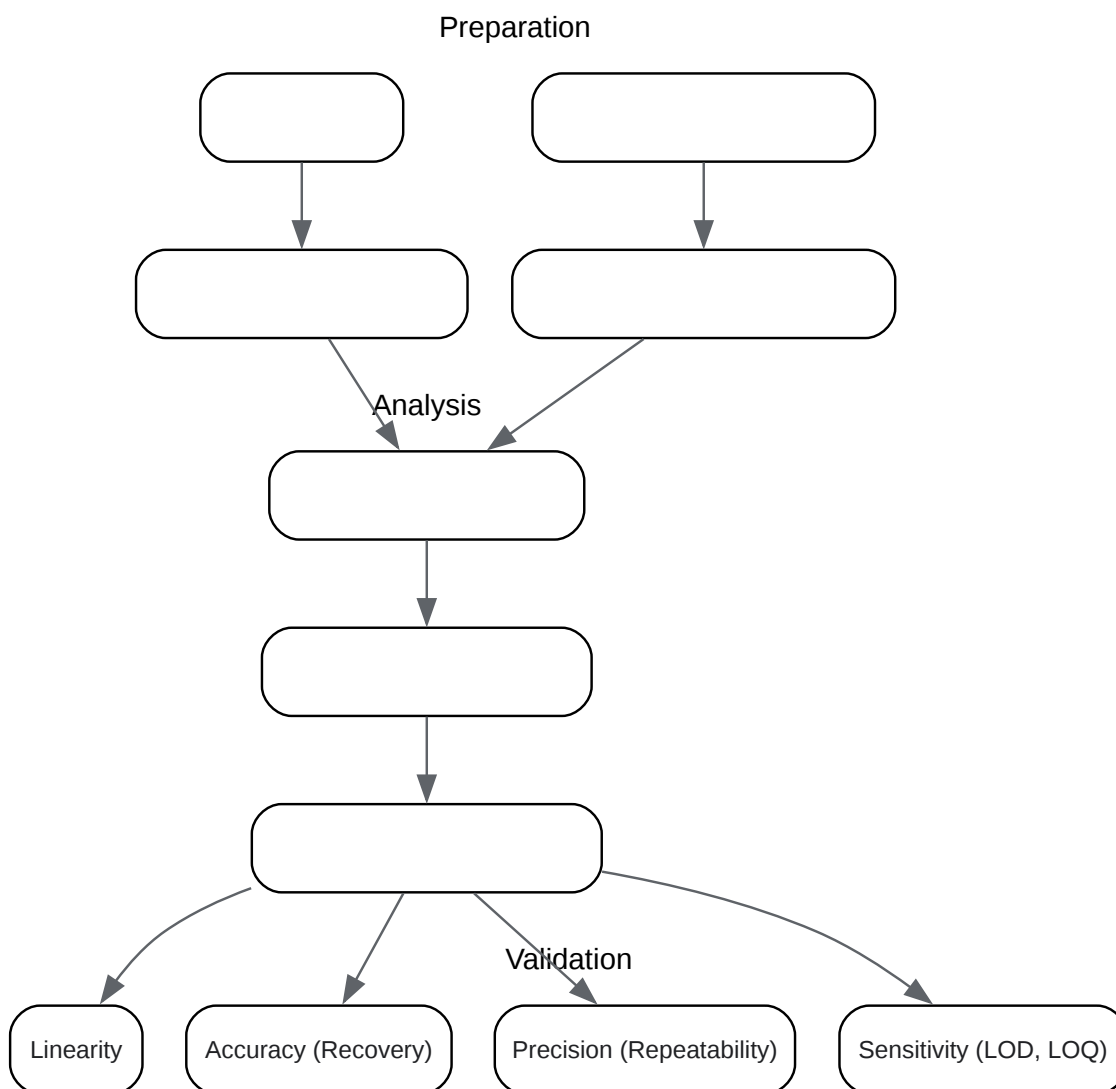
The selection of an appropriate analytical method for **squalene** quantification depends on factors such as the sample matrix, required sensitivity, and available instrumentation. The following table summarizes the performance characteristics of various methods validated for **squalene** analysis.

Parameter	GC-FID	GC-MS	HPLC-UV	HPLC-RID	<sup>13</sup> C-NMR
Linearity Range	0.05 - 20 mg/mL[2][3]	1.0 - 10 g/kg[4]	100 - 40,000 µg/L[5]	-	0.37 - 1.66 mg
Limit of Detection (LOD)	19 mg/kg	3 µg/kg	40 µg/L	23 mg/kg	-
Limit of Quantification (LOQ)	63 mg/kg	8 µg/kg	-	79 mg/kg	-
Precision (Repeatability, %RSD)	Within-day: 4%, Between-day: 7%	Within-day: 3%, Between-day: 6%	0.5% - 1.4%	3.76%	6.8%
Recovery (%)	70 ± 2%	98 ± 3%	89.6% - 100.5%	81.5% - 92.5%	-
Internal/External Standard	Squalane (Internal or External)	Squalane (Internal)	Octadecylbenzene (Internal)	-	-

## Experimental Workflow for Squalene Quantification Validation

The following diagram illustrates a typical experimental workflow for the validation of a **squalene** quantification method using a certified reference material.

## Experimental Workflow for Squalene Quantification Validation



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